

Proper Disposal of NMS-873: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Nms-873

Cat. No.: B612292

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **NMS-873**, a potent and selective allosteric inhibitor of VCP/p97.

The following procedures are based on general best practices for hazardous chemical waste disposal and should be adapted to comply with the specific regulations of your institution and local authorities. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

Recommended PPE:

- **Gloves:** Chemically resistant gloves (e.g., nitrile) are essential to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles to protect from dust or splashes.
- **Lab Coat:** A standard lab coat to protect clothing and skin.

Step-by-Step Disposal Procedure for NMS-873

This procedure applies to solid **NMS-873** powder and any materials, such as weighing paper or pipette tips, that are grossly contaminated with the compound.

1. Waste Identification and Segregation:

- Designate as Hazardous Waste: Treat all **NMS-873**, including unused or expired product and contaminated materials, as hazardous chemical waste.
- Solid Waste Only: This disposal stream is for solid waste only. Do not mix with liquid wastes.
[\[1\]](#)[\[2\]](#)

2. Container Selection and Preparation:

- Original Container: Whenever possible, dispose of solid **NMS-873** in its original manufacturer's container.[\[1\]](#)[\[3\]](#)
- Alternative Container: If the original container is not available or is compromised, use a new, clean, and dry container that is compatible with the chemical. A high-density polyethylene (HDPE) or glass container with a secure, screw-on cap is a suitable alternative.[\[4\]](#)[\[5\]](#)
- Container Integrity: Ensure the container is in good condition, with no cracks, leaks, or visible damage.[\[4\]](#)[\[6\]](#)

3. Labeling the Waste Container:

- Hazardous Waste Label: Affix a "Hazardous Waste" label, provided by your institution's EHS department, to the container.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Complete Information: Fill out the label completely and legibly.[\[8\]](#) Information required typically includes:
 - The full chemical name: "**NMS-873**"
 - The words "Hazardous Waste"[\[7\]](#)[\[8\]](#)
 - Accumulation start date (the date the first waste is placed in the container)[\[4\]](#)

- The name of the principal investigator and the laboratory location (building and room number)[8]
- A statement of the hazards (e.g., "Toxic," "Harmful if swallowed")

4. Accumulating **NMS-873** Waste:

- Solid Waste Collection: Carefully place the solid **NMS-873** waste into the prepared and labeled container.
- Avoid Dust Formation: Handle the solid powder in a way that minimizes the generation of dust.
- Contaminated Materials: Place any materials grossly contaminated with **NMS-873**, such as weighing boats or contaminated gloves, in the same solid waste container.
- Keep Container Closed: The waste container must be kept securely closed at all times, except when adding waste.[1][4][6] This prevents spills and accidental exposure.

5. Storage of **NMS-873** Waste in the Laboratory:

- Designated Satellite Accumulation Area (SAA): Store the hazardous waste container in a designated SAA within the laboratory where the waste is generated.[3][9][10]
- Secondary Containment: Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.[1][3][4] The secondary container must be chemically compatible with the waste.
- Segregation from Incompatibles: Store the **NMS-873** waste away from incompatible materials. Although specific incompatibility data for **NMS-873** is not readily available, a general best practice is to store it away from strong oxidizing agents, acids, and bases.[11]

6. Arranging for Disposal:

- Contact EHS: Once the container is full or is approaching the institutional time limit for storage in an SAA (often 90 days), arrange for a pickup by your institution's EHS department.
[1]

- Follow Institutional Procedures: Follow your institution's specific procedures for requesting a hazardous waste pickup. This may involve an online request form or a phone call.[\[8\]](#)[\[9\]](#)
- Do Not Dispose in Regular Trash or Sewer: Under no circumstances should **NMS-873** be disposed of in the regular trash or down the drain.[\[8\]](#)[\[12\]](#)

Emergency Procedures for Spills

In the event of a small spill of solid **NMS-873**:

- Restrict Access: Prevent others from entering the area.
- Wear PPE: Ensure you are wearing appropriate PPE.
- Contain the Spill: If it is a powder, cover it with a damp paper towel to prevent it from becoming airborne.
- Clean the Spill: Carefully sweep up the spilled material and any contaminated cleaning materials.[\[13\]](#)
- Dispose of Cleanup Materials: Place all cleanup materials into the designated **NMS-873** solid hazardous waste container.
- Decontaminate the Area: Clean the spill area with soap and water.
- Report the Spill: Report the spill to your laboratory supervisor and EHS department, following your institution's policies.

Logical Workflow for NMS-873 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **NMS-873**.



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Caption: Workflow for the proper disposal of solid **NMS-873** waste.

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